

Application Notes and Protocols for AVN-492

cAMP Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AVN-492

Cat. No.: B605705

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for determining the potency of **AVN-492** as a 5-HT6 receptor antagonist by measuring its ability to inhibit serotonin-induced cyclic AMP (cAMP) production in a cell-based assay.

Introduction

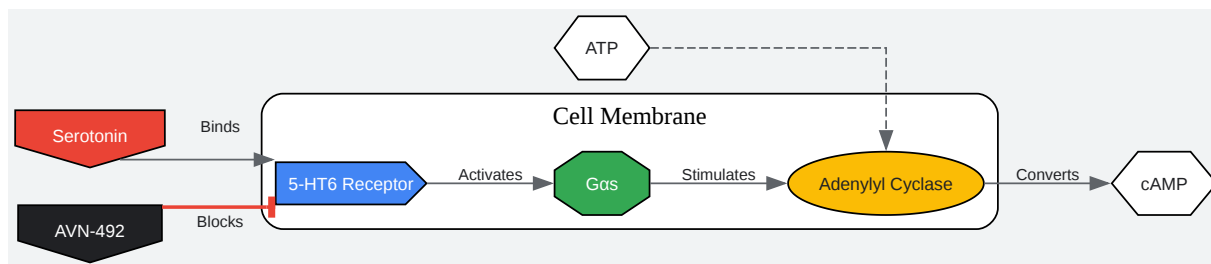
AVN-492 is a highly potent and selective antagonist of the serotonin 6 (5-HT6) receptor.^{[1][2][3]} The 5-HT6 receptor is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand serotonin, stimulates adenylyl cyclase to increase intracellular levels of the second messenger cAMP. By blocking this interaction, **AVN-492** can inhibit the production of cAMP. This makes a cAMP assay an effective method for quantifying the antagonist activity of **AVN-492** at the 5-HT6 receptor. The data presented here demonstrates the utility of a competitive inhibition cAMP assay for characterizing the pharmacological properties of **AVN-492**.

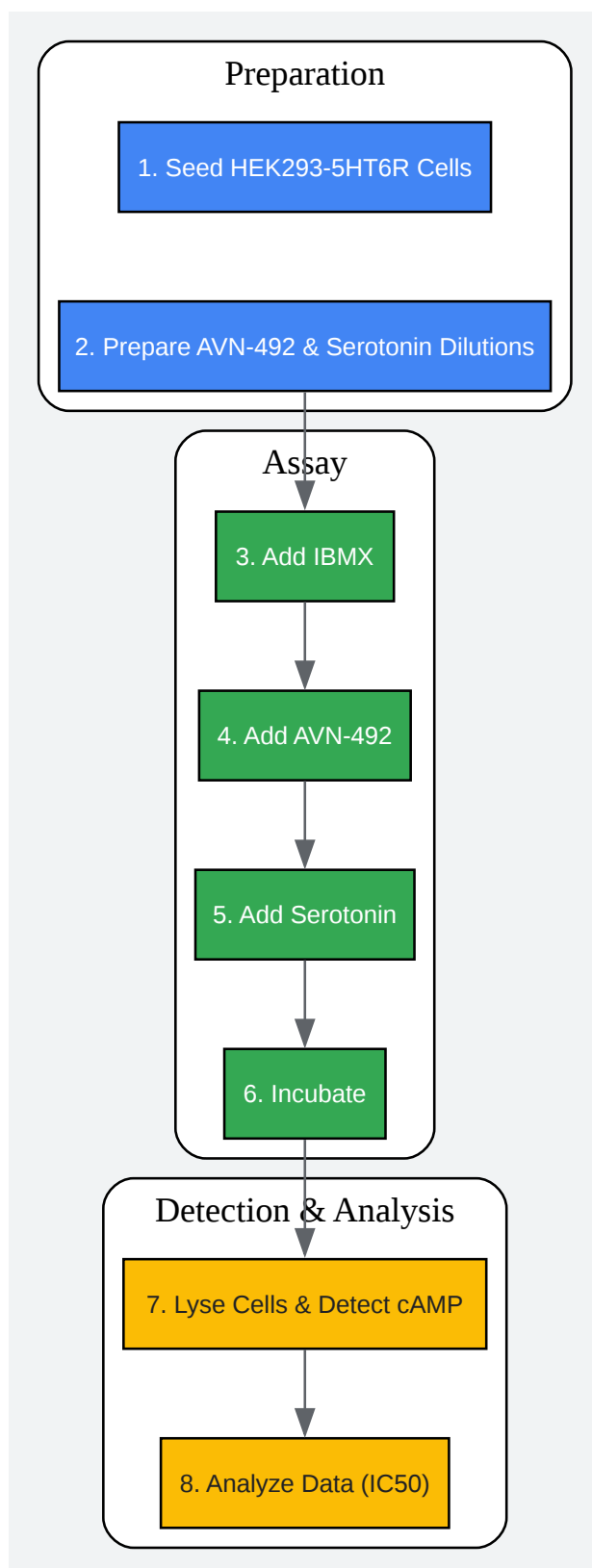
Data Presentation

Parameter	Value	Cell Line	Agonist
AVN-492 Ki (5-HT6R)	91 pM	HEK293	Serotonin
AVN-492 Ki (5-HT2BR)	170 nM	CHO-K1	α -Me-serotonin

Signaling Pathway

The following diagram illustrates the signaling pathway of the 5-HT6 receptor and the mechanism of action of **AVN-492**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. AVN-492, A Novel Highly Selective 5-HT6R Antagonist: Preclinical Evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. forum.schizophrenia.com [forum.schizophrenia.com]
- To cite this document: BenchChem. [Application Notes and Protocols for AVN-492 cAMP Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605705#avn-492-camp-assay-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

